

Application Notes and Protocols for IleRS-IN-1 In Vitro Assays

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Compound of Interest

Compound Name: *IleRS-IN-1*

Cat. No.: *B15574261*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

IleRS-IN-1 is a potent and selective inhibitor of isoleucyl-tRNA synthetase (IleRS), a crucial enzyme in protein synthesis.^[1] This document provides detailed protocols for in vitro assays to characterize the activity of **IleRS-IN-1**, making it a valuable tool for studying cellular processes reliant on active protein synthesis.^[1] By binding to the active site of IleRS, this inhibitor mimics the aminoacyl-adenylate intermediate, preventing the activation of isoleucine and its subsequent transfer to its cognate tRNA.^[2] This targeted inhibition of protein synthesis underscores its potential as a lead compound for the development of novel antimicrobial agents.^[3]

Quantitative Data Summary

The inhibitory activity and selectivity of **IleRS-IN-1** have been quantified against *E. coli* IleRS and other aminoacyl-tRNA synthetases.

Table 1: Inhibitory Activity of **IleRS-IN-1** against *E. coli* IleRS^[2]

Compound	Target Enzyme	Apparent Inhibition Constant (K _{i,app}) (nM)
IleRS-IN-1	E. coli IleRS	88
Analog 1	E. coli IleRS	>100,000
Analog 2	E. coli TyrRS	2,500

Table 2: Selectivity Profile of **IleRS-IN-1**[\[4\]](#)

Target Enzyme	K _{i,app} (nM)	Fold Selectivity vs. IleRS
Isoleucyl-tRNA Synthetase (IleRS)	88	1
Valyl-tRNA Synthetase (ValRS)	> 100,000	> 1136
Leucyl-tRNA Synthetase (LeuRS)	> 100,000	> 1136
Tyrosyl-tRNA Synthetase (TyrRS)	> 100,000	> 1136
Tryptophanyl-tRNA Synthetase (TrpRS)	> 100,000	> 1136
Phenylalanyl-tRNA Synthetase (PheRS)	> 100,000	> 1136

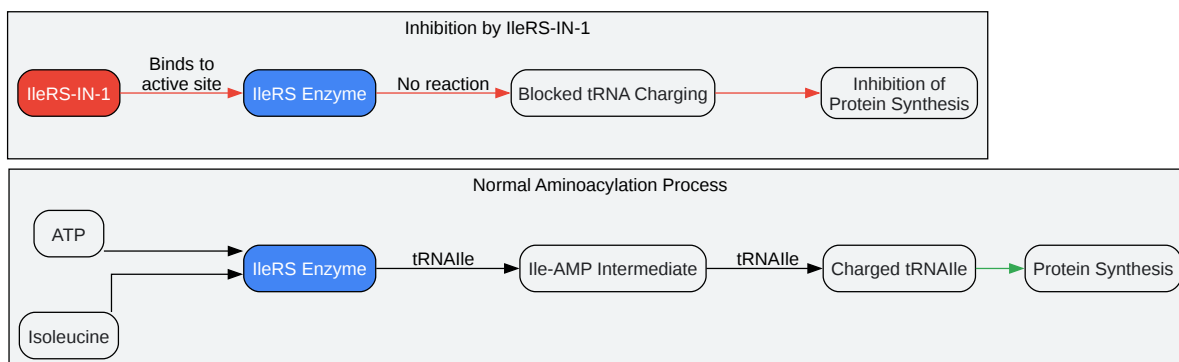
Table 3: Antimicrobial Activity of **IleRS-IN-1**[\[5\]](#)

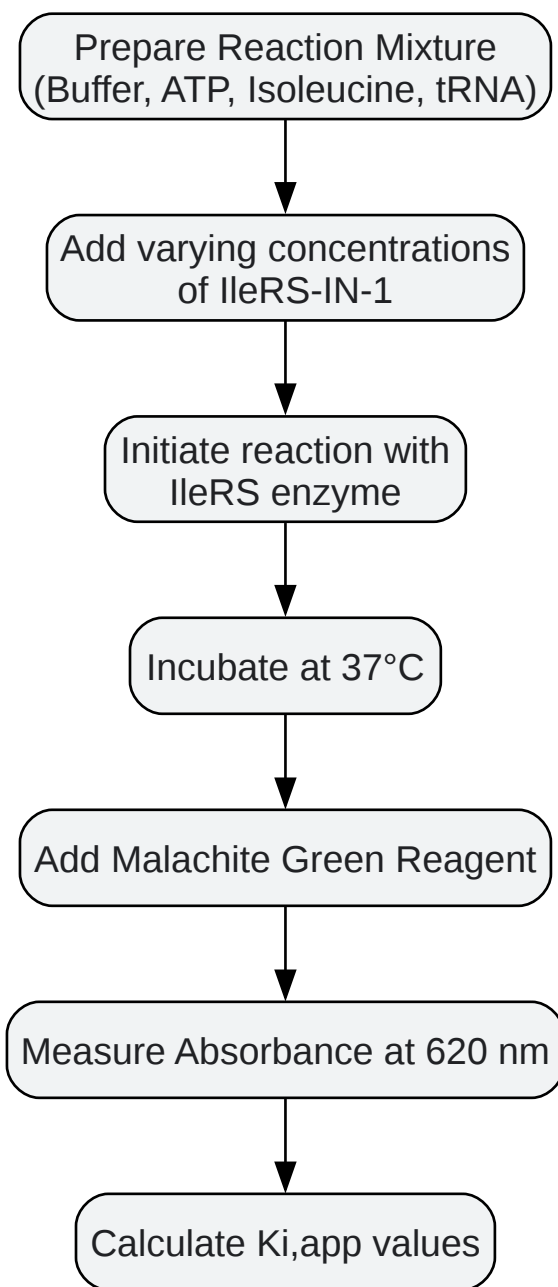
Microorganism	Type	Maximum Concentration Tested (μM)	Observed Activity
Escherichia coli	Gram-negative bacteria	64	No antibacterial activity
Staphylococcus aureus	Gram-positive bacteria	64	No antibacterial activity
Candida albicans	Yeast	64	No antifungal activity
Mycobacterium tuberculosis (non-pathogenic strain)	Mycobacteria	64	No antimycobacterial activity

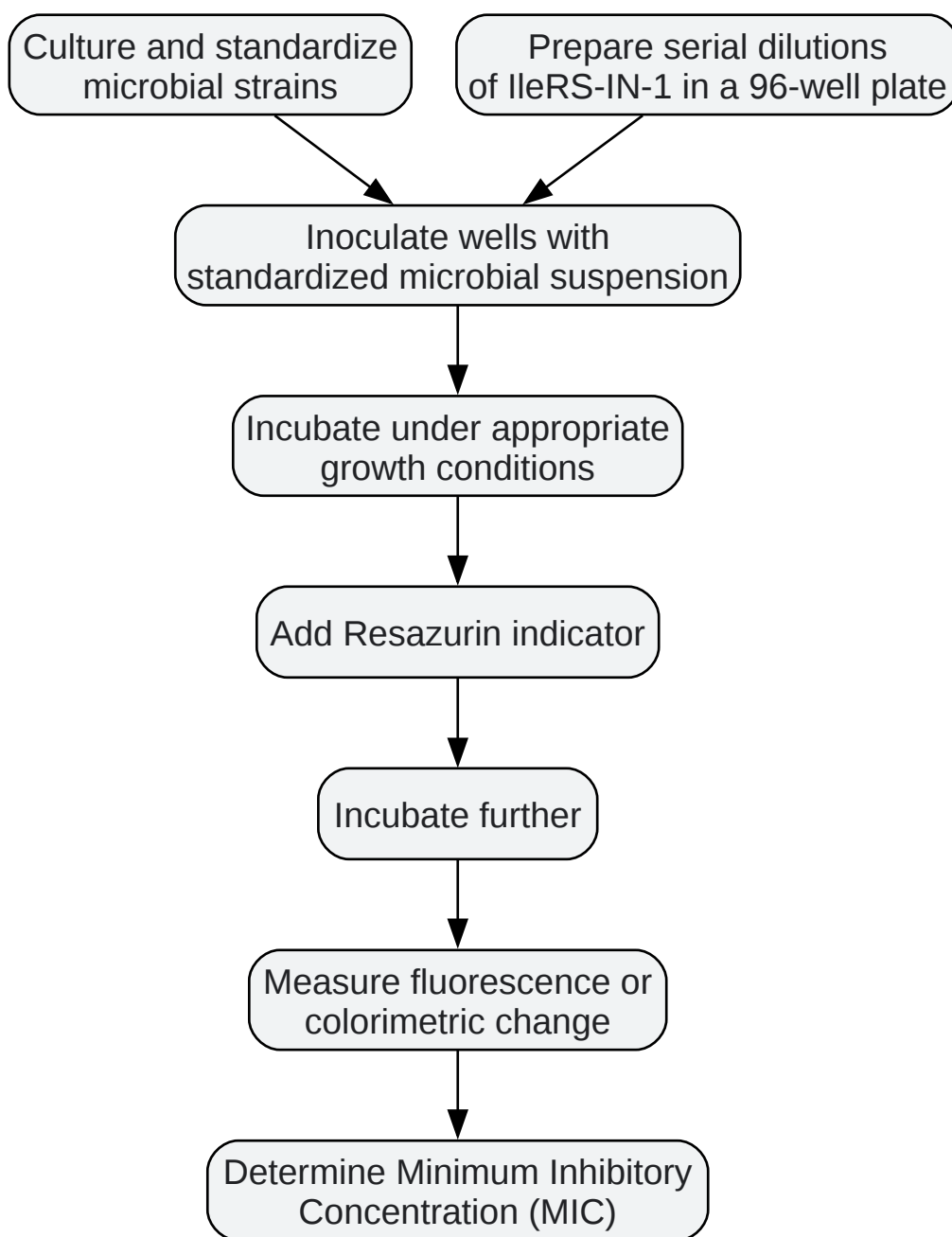
Note: The lack of whole-cell activity may be attributed to poor penetration of the outer membrane of the tested microorganisms.[\[5\]](#)

Signaling Pathway and Mechanism of Action

IleRS-IN-1 acts by competitively inhibiting the IleRS enzyme, a critical component of the protein synthesis machinery. The following diagram illustrates this mechanism.







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